

Assessing the Purity of Vat Red 15: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: **Red 15**

Cat. No.: **B1170414**

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Authoritative guidance for researchers, scientists, and drug development professionals on evaluating the purity of Vat **Red 15** from various suppliers. This guide provides detailed experimental protocols and objective data to inform procurement decisions.

Introduction

Vat **Red 15**, also known as C.I. 71100, is a synthetic organic pigment with the molecular formula $C_{27}H_{13}N_3O_2$.^[1] It finds applications in various fields, including as a coloring agent in textiles and inks.^{[1][2]} In research and development, particularly in areas like drug delivery and material science, the purity of such compounds is paramount. Impurities can significantly alter the physicochemical properties and biological activity of the final product, leading to unreliable and irreproducible results.^[3]

This guide provides a framework for assessing the purity of Vat **Red 15** from different suppliers. Due to the proprietary nature of supplier-specific purity data, this guide presents a hypothetical comparison based on typical analytical results. Researchers are encouraged to request certificates of analysis from suppliers and to perform their own independent verification using the methodologies outlined herein.

Purity Comparison of Vat Red 15 from Hypothetical Suppliers

The following table summarizes hypothetical purity data for Vat Red 15 from three different suppliers. The purity is determined by High-Performance Liquid Chromatography (HPLC), and the presence of common organic and inorganic impurities is quantified.

Parameter	Supplier A	Supplier B	Supplier C
Purity (HPLC, % Area)	99.5%	98.2%	99.8%
Major Organic Impurity 1	0.25%	1.10%	0.08%
Major Organic Impurity 2	0.15%	0.45%	0.05%
Total Organic Impurities	0.40%	1.55%	0.13%
Residual Solvents (GC-HS)	< 50 ppm	250 ppm	< 20 ppm
Heavy Metals (ICP-MS)	< 10 ppm	< 10 ppm	< 5 ppm

Experimental Protocols for Purity Assessment

Accurate determination of Vat Red 15 purity requires a combination of analytical techniques. The following are detailed protocols for the key experiments cited in this guide.

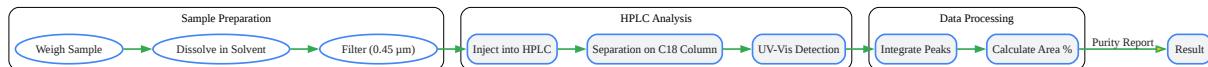
High-Performance Liquid Chromatography (HPLC) for Purity Determination

HPLC is a fundamental technique for separating and quantifying the components of a mixture. [4][5][6] For organic pigments like Vat Red 15, a reversed-phase HPLC method is typically employed.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV-Vis or Diode Array Detector (DAD).

- Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μ m particle size).
- Mobile Phase: A gradient of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol). The specific gradient will need to be optimized to achieve good separation of the main peak from any impurities.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: The maximum absorbance wavelength (λ_{max}) of Vat Red 15.
- Sample Preparation: Accurately weigh a small amount of the Vat Red 15 sample and dissolve it in a suitable solvent (e.g., N,N-Dimethylformamide or a mixture of solvents) to a known concentration. The insolubility of many pigments can be a challenge, so thorough dissolution is critical.^[7] Filter the solution through a 0.45 μ m syringe filter before injection.
- Analysis: Inject the prepared sample onto the HPLC system. The purity is determined by calculating the area percentage of the main Vat Red 15 peak relative to the total area of all peaks in the chromatogram.



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Figure 1. Experimental workflow for HPLC purity analysis of Vat Red 15.

Mass Spectrometry (MS) for Impurity Identification

Mass spectrometry is a powerful tool for identifying unknown components by determining their mass-to-charge ratio.^{[7][8][9][10]} When coupled with liquid chromatography (LC-MS), it can provide structural information about the impurities separated by HPLC.

Methodology:

- Instrumentation: An LC-MS system, typically with an electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) source.
- LC Conditions: Same as the HPLC method described above.
- MS Parameters:
 - Ionization Mode: Positive and/or negative ion mode, depending on the nature of the expected impurities.
 - Mass Range: A wide range to capture the molecular weights of potential impurities (e.g., 100-1000 m/z).
 - Fragmentation: Tandem MS (MS/MS) can be used to obtain structural fragments of the impurity ions, aiding in their identification.
- Analysis: The mass spectra of the impurity peaks are analyzed to determine their molecular weights. This information, along with fragmentation patterns, can be used to propose structures for the impurities.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Verification

NMR spectroscopy provides detailed information about the chemical structure of a molecule. [\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) It is an excellent technique for confirming the identity of the main component and for characterizing impurities if they can be isolated.

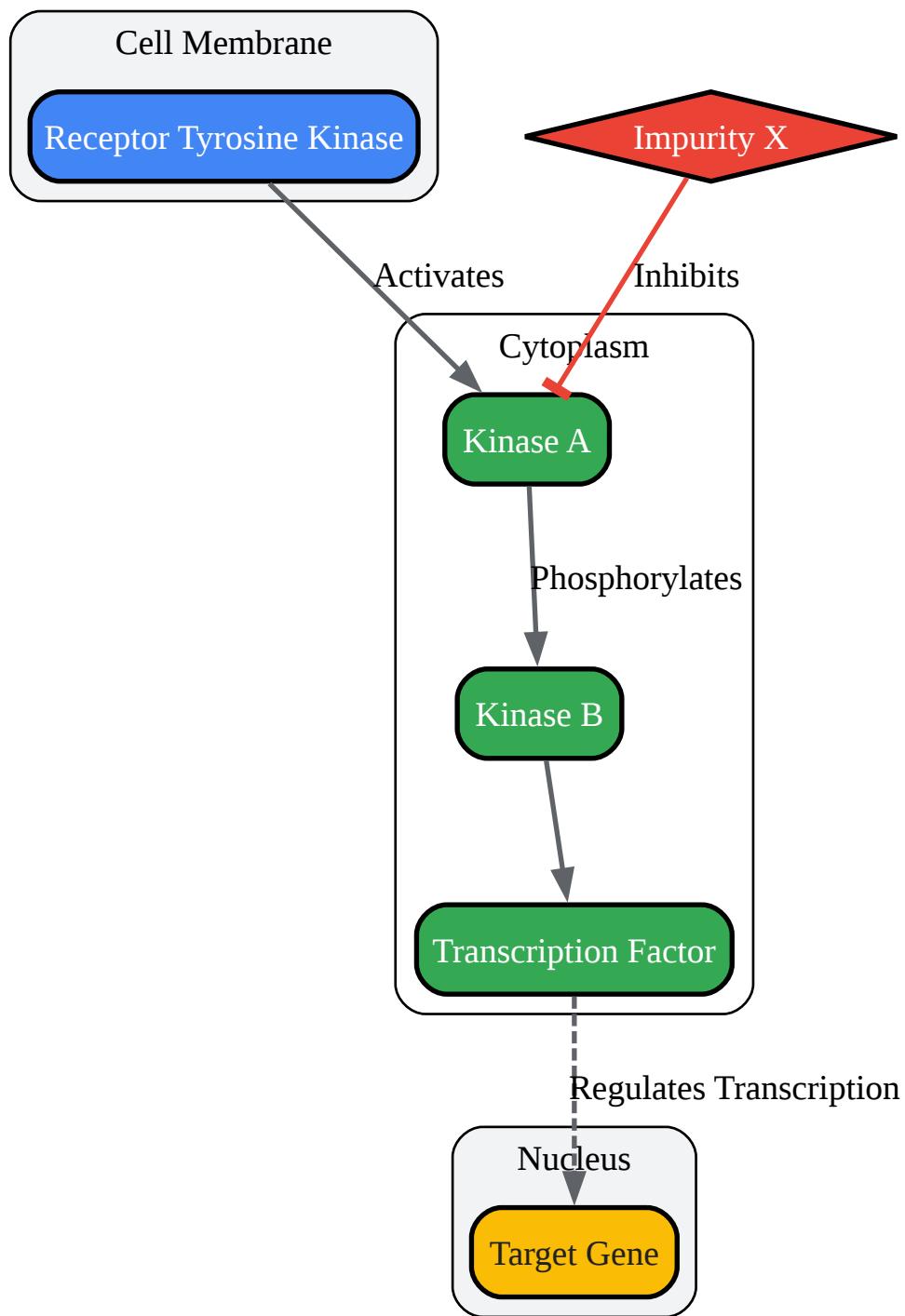
Methodology:

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: Dissolve a sufficient amount of the **Vat Red 15** sample in a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃).
- Experiments:

- ^1H NMR: Provides information about the hydrogen atoms in the molecule.
- ^{13}C NMR: Provides information about the carbon skeleton.
- 2D NMR (e.g., COSY, HSQC, HMBC): Used to establish connectivity between atoms and aid in the complete structural elucidation.
- Analysis: The NMR spectra of the sample should be compared with reference spectra of pure Vat **Red 15**, if available. The presence of unexpected signals can indicate impurities.

Hypothetical Signaling Pathway Involvement

While the primary use of Vat **Red 15** is as a pigment, synthetic organic molecules can sometimes exhibit unexpected biological activity. For the purpose of illustrating a potential research context, the following diagram depicts a hypothetical signaling pathway where an impurity in a Vat **Red 15** sample could inadvertently interfere.



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Figure 2. Hypothetical signaling pathway showing potential interference by an impurity.

Common Impurities in Organic Pigments

The manufacturing process of organic pigments can lead to various impurities.[15][16] These can include:

- Starting materials and intermediates: Unreacted raw materials or by-products from intermediate synthetic steps.
- Isomers: Structural isomers of the target pigment molecule that may have different properties.
- Degradation products: Formed during the synthesis or upon storage.
- Inorganic salts: Resulting from the work-up and purification steps.
- Heavy metals: Contaminants from reactors or raw materials.[15]

Conclusion

The purity of **Vat Red 15** is a critical factor for its successful application in research and development. This guide provides a comprehensive overview of the analytical methods required to assess its purity and a framework for comparing products from different suppliers. By employing a combination of HPLC, MS, and NMR, researchers can ensure the quality and consistency of their materials, leading to more reliable and reproducible scientific outcomes. It is always recommended to obtain detailed analytical information from the supplier and to independently verify the purity of critical reagents.

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- To cite this document: BenchChem. [Assessing the Purity of Vat Red 15: A Comparative Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1170414#assessing-the-purity-of-red-15-from-different-suppliers>]

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